

3',5'-Bis(trifluoromethyl)acetophenone molecular weight and formula

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Compound of Interest

Compound Name: 3',5'-
Bis(trifluoromethyl)acetophenone

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Technical Overview of 3',5'-Bis(trifluoromethyl)acetophenone

This document provides a concise summary of the core physicochemical properties of **3',5'-Bis(trifluoromethyl)acetophenone**, a compound of interest for researchers and professionals in the fields of chemistry and drug development.

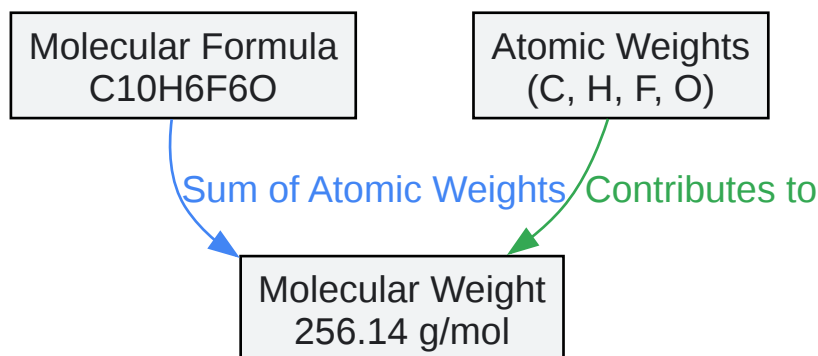
Physicochemical Data

The fundamental molecular characteristics of **3',5'-Bis(trifluoromethyl)acetophenone** are presented below. This data is essential for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Property	Value
Molecular Formula	C ₁₀ H ₆ F ₆ O ^{[1][2]}
Molecular Weight	256.14 g/mol ^{[1][2][3][4]}
Linear Formula	(CF ₃) ₂ C ₆ H ₃ COCH ₃ ^{[3][4]}
CAS Number	30071-93-3 ^{[1][2][3][4]}

Logical Relationship of Molecular Formula and Weight

The molecular weight of a compound is derived from the sum of the atomic weights of its constituent atoms, as defined by its molecular formula. The following diagram illustrates this fundamental relationship for **3',5'-Bis(trifluoromethyl)acetophenone**.



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Caption: Calculation of molecular weight from the molecular formula.

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References

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